

H-Phe-Leu-NH₂.HBr solubility and stability

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Compound Focus: H-Phe-Leu-NH₂.HBr

CAS No.: 108321-16-0

Cat. No.: S1489102

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Available Chemical and Biological Data

The table below summarizes the key information found for **H-Phe-Leu-NH₂.HBr**.

Property	Description
Chemical Name	H-Phenylalanine-Leucine-Amide Hydrobromide [1]
CAS Number	108321-16-0 [1]
Molecular Formula	C ₁₅ H ₂₄ BrN ₃ O ₂ [1]
Molecular Weight	358.27 g/mol [1]
Salt Form	Hydrobromide (HBr); enhances water solubility and stabilizes the amine group [1]
Structural Features	Dipeptide with an amide bond linking phenylalanine and leucine residues [1]
Reported Biological Activity	Shown to activate the PI3K/AKT/mTOR pathway, exhibiting neuroprotective effects in cellular models [1]

Synthesis and Handling Protocols

The synthesis and handling of this dipeptide should follow established peptide chemistry principles, given the lack of a specific published protocol for this exact compound.

- **Recommended Synthesis Method: Solid-Phase Peptide Synthesis (SPPS)** is the gold standard for producing such dipeptides [1]. This method involves sequentially adding N α -protected amino acids to a resin-bound peptide chain, followed by deprotection and cleavage steps to yield the final product.
- **Critical Synthesis Parameters:** To achieve high yield and purity, the coupling time for amino acids should be extended to 2–4 hours, and scavengers (e.g., 1% anisol) should be used to reduce side reactions [1].
- **Handling and Storage Considerations:** The general instability of protein and peptide drugs underscores the importance of careful handling [2]. To maintain stability, consider these strategies:
 - **Use of Additives:** Employ stabilizers like sugars, polymers, or surfactants in formulation buffers to combat aggregation [2].
 - **Container Engineering:** The architectural structure of storage containers can impact stability; using specialized containers can help [2].
 - **Control of Physical Stresses:** Avoid temperature extremes and agitation, as these can cause unfolding, misfolding, or aggregation [2].

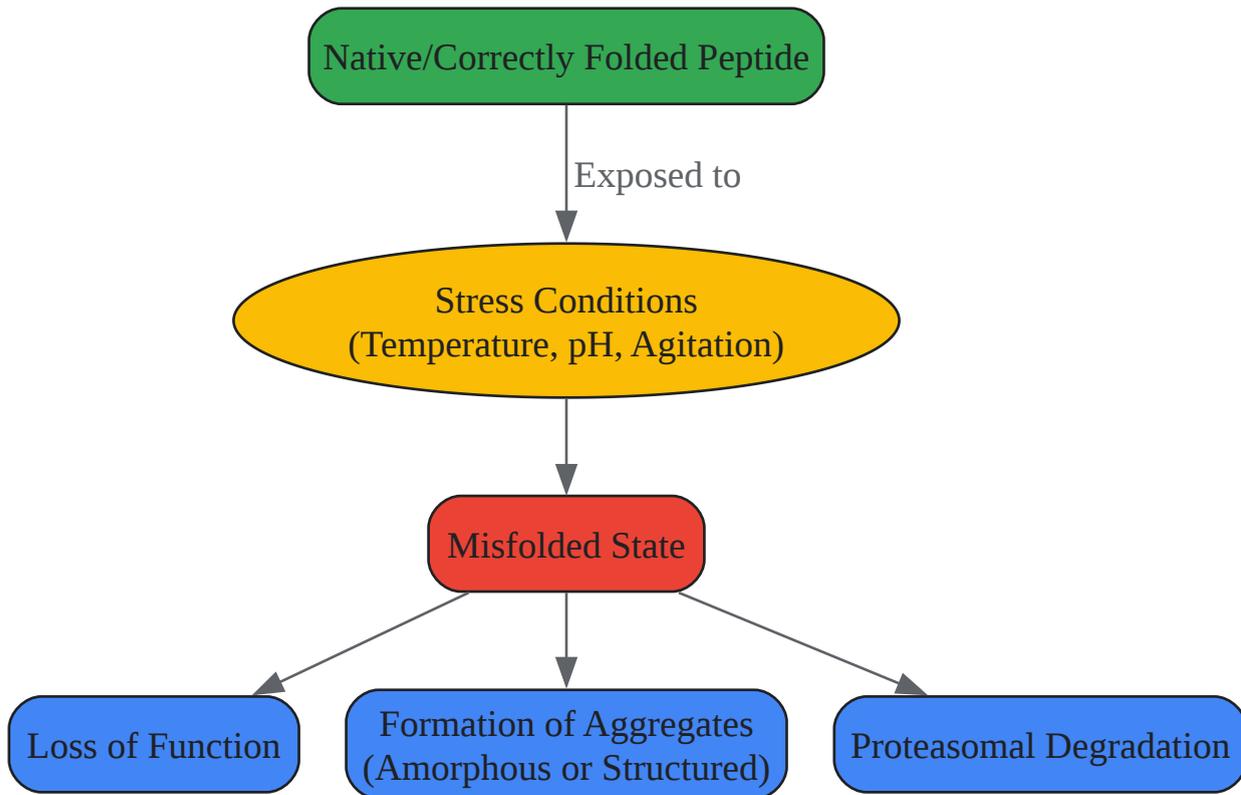
Analytical Characterization Strategies

A multi-pronged analytical approach is required to fully characterize the dipeptide and confirm its stability.

- **Liquid Chromatography-Mass Spectrometry (LC-MS):** This is a core technique for assessing the purity and identity of pharmaceutical peptides and for detecting covalent modifications or degradation products [2].
- **Stress Studies:** To determine the stability profile of **H-Phe-Leu-NH₂.HBr**, you can design stress studies that expose the compound to various conditions [2]:
 - **Temperature-Induced Instability:** Incubate the dipeptide at elevated temperatures (e.g., 40°C, 60°C) and analyze samples over time for degradation or aggregation.
 - **pH Variation:** Examine the stability of the compound in buffers of different pH to identify optimal storage conditions.
- **Monitoring Physical Instability:** Techniques such as **Size-Exclusion Chromatography (SEC)** or **Dynamic Light Scattering (DLS)** can be used to detect and quantify the formation of aggregates, a common physical instability in peptide solutions [2].

Context on Peptide Stability and Mechanisms

The following diagram illustrates the general pathways of protein and peptide instability, which are critical considerations for a stable **H-Phe-Leu-NH₂.HBr** formulation.



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General pathways of peptide instability under stress [2]

- **Mechanism of Neuroprotective Action:** Research on peptides containing the Phe-Leu sequence indicates that the **leucine residue facilitates hydrophobic interactions** with the pleckstrin homology domain of AKT, while the **phenylalanine moiety stabilizes binding to mTOR's FRB domain** [1]. This dual interaction is key to activating the **PI3K/AKT/mTOR pathway**, a crucial cell survival signaling cascade [1].

A Path Forward for Your Research

Based on the gathered information, here are the practical steps to develop a complete data set for your whitepaper:

- **Determine Solubility Experimentally:** Since quantitative solubility data is not available, you will need to establish it. Start by performing a simple solubility test in water and common organic solvents

(e.g., DMSO, ethanol) at room temperature, noting the maximum concentration achieved before precipitation.

- **Establish a Stability-Indicating Method:** Develop an LC-MS method that can separate **H-Phe-Leu-NH₂.HBr** from its potential degradation products. This method will be essential for all subsequent stability studies.
- **Conduct Forced Degradation Studies:** Use the method above to test the dipeptide under various stress conditions (heat, light, acidic/basic pH) to identify its major degradation pathways and establish its stability profile.

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References

1. Buy H-Phe-Leu-NH₂.HBr | 108321-16-0 [smolecule.com]
2. Instability Challenges and Stabilization Strategies of ... [pmc.ncbi.nlm.nih.gov]

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